

In-Depth Technical Guide to the Physicochemical Properties of 3'-Hydroxyxanthyletin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Hydroxyxanthyletin

Cat. No.: B11929846

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **3'-Hydroxyxanthyletin**, a linear pyranocoumarin. The document is intended to serve as a foundational resource for researchers, scientists, and professionals involved in drug development and natural product chemistry. It consolidates available data on the compound's identity, chemical structure, and key physical and chemical characteristics. While experimental data for some properties remain elusive in publicly accessible literature, this guide presents the established information and outlines standard methodologies for the experimental determination of these properties.

Introduction

3'-Hydroxyxanthyletin, with the IUPAC name 7-hydroxy-8,8-dimethyl-2H,8H-pyrano[3,2-g]chromen-2-one, is a derivative of xanthyletin, belonging to the class of linear pyranocoumarins. These compounds are of interest to the scientific community due to the diverse biological activities exhibited by the broader coumarin family. A thorough understanding of the physicochemical properties of **3'-Hydroxyxanthyletin** is fundamental for any research and development activities, including the design of synthesis pathways, formulation development, and the investigation of its biological and pharmacological potential.

Chemical Identity and Structure

The fundamental identifying information for **3'-Hydroxyxanthyletin** is summarized in the table below.

Identifier	Value
Systematic Name	7-hydroxy-8,8-dimethyl-2H,8H-pyrano[3,2-g]chromen-2-one
Molecular Formula	C ₁₄ H ₁₂ O ₄
Molecular Weight	244.246 g/mol
CAS Registry Number	165900-08-3
Chemical Class	Linear Pyranocoumarin

The chemical structure of **3'-Hydroxyxanthyletin** is characterized by a coumarin core fused with a pyran ring.

Physicochemical Properties

A summary of the known physicochemical properties of **3'-Hydroxyxanthyletin** is presented in the following table. It is important to note that experimental values for melting and boiling points are not readily available in the current body of scientific literature.

Property	Value/Description
Physical State	Solid (predicted)
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Soluble in: Chloroform, Dichloromethane, Ethyl Acetate, Dimethyl Sulfoxide (DMSO), Acetone, Methanol, Ethanol, Pyridine.[1]
pKa (predicted)	Described as an extremely weak basic (essentially neutral) compound.
XlogP (predicted)	2.7

Experimental Protocols

While specific experimental protocols for the determination of the physicochemical properties of **3'-Hydroxyxanthyletin** are not detailed in the literature, standard methodologies for compounds of this nature can be applied.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

General Protocol using a Digital Melting Point Apparatus:

- **Sample Preparation:** A small amount of finely powdered, dry **3'-Hydroxyxanthyletin** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a digital melting point apparatus.
- **Rapid Determination (Optional):** A rapid heating rate (10-20 °C/min) can be used to quickly determine an approximate melting range.

- **Accurate Determination:** The apparatus is allowed to cool to at least 20 °C below the approximate melting point. A new sample is then heated at a slow rate (1-2 °C/min) to allow for thermal equilibrium between the sample, the heating block, and the thermometer.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded as the melting range.

Solubility Determination

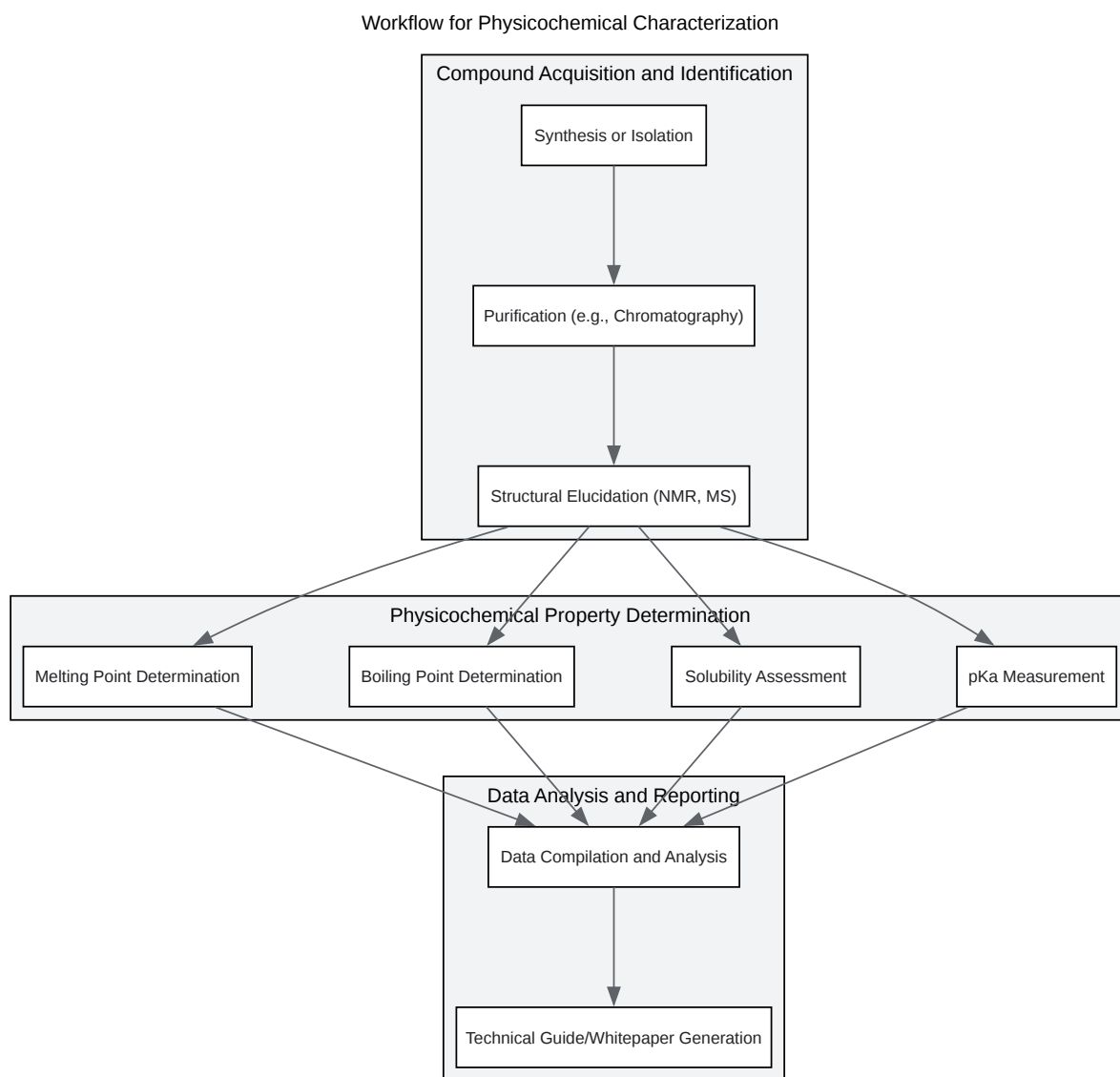
Understanding the solubility of a compound is crucial for its formulation, delivery, and biological testing.

General Qualitative Solubility Testing Protocol:

- **Sample Preparation:** A small, accurately weighed amount of **3'-Hydroxyxanthyletin** (e.g., 1-5 mg) is placed into a clean, dry test tube.
- **Solvent Addition:** A measured volume of the solvent to be tested (e.g., 0.1 mL) is added to the test tube.
- **Observation:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
- **Classification:** The solubility is visually assessed and can be classified as:
 - **Soluble:** The solid completely dissolves, leaving a clear solution.
 - **Partially Soluble:** Some of the solid dissolves, but a noticeable amount remains undissolved.
 - **Insoluble:** The solid does not appear to dissolve at all.
- **Incremental Solvent Addition:** If the compound does not dissolve in the initial volume, further aliquots of the solvent can be added to determine an approximate solubility limit.

Logical Workflow for Physicochemical Characterization

The process of characterizing the physicochemical properties of a compound like **3'-Hydroxyxanthyletin** follows a logical progression.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the physicochemical characterization of a compound.

Conclusion

This technical guide has synthesized the currently available physicochemical data for **3'-Hydroxyxanthyletin**. While foundational information regarding its chemical identity and structure is established, a notable gap exists in the experimental determination of key properties such as its melting and boiling points. The provided general experimental protocols offer a starting point for researchers seeking to fill these knowledge gaps. Further experimental investigation is crucial to build a comprehensive physicochemical profile of **3'-Hydroxyxanthyletin**, which will undoubtedly facilitate its future exploration in various scientific and developmental contexts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physicochemical Properties of 3'-Hydroxyxanthyletin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929846#3-hydroxyxanthyletin-basic-physicochemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com